

Technical Guide: 2,2,3,3-Tetrachlorobutane (CAS No. 14499-87-7)

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Compound of Interest

Compound Name: 2,2,3,3-Tetrachlorobutane

Cat. No.: B086205

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical entity identified by CAS number 14499-87-7, **2,2,3,3-tetrachlorobutane**. The document is structured to serve as a detailed resource for researchers, scientists, and professionals in drug development and chemical synthesis. It consolidates available data on the compound's chemical and physical properties, outlines key synthetic methodologies with experimental details, and addresses the current landscape of its biological and toxicological profile. Notably, there is a significant lack of specific experimental data regarding the biological activity, signaling pathways, and toxicological endpoints for **2,2,3,3-tetrachlorobutane** in publicly accessible literature and databases. This guide highlights these data gaps to inform future research directions.

Chemical Identification and Properties

2,2,3,3-Tetrachlorobutane is a chlorinated hydrocarbon.^[1] Its core structure consists of a butane backbone with four chlorine atoms attached to the second and third carbon atoms.

Table 1: Chemical Identifiers for **2,2,3,3-Tetrachlorobutane**

Identifier	Value
CAS Number	14499-87-7
Molecular Formula	C4H6Cl4
IUPAC Name	2,2,3,3-tetrachlorobutane
InChI	InChI=1S/C4H6Cl4/c1-3(5,6)4(2,7)8/h1-2H3
InChIKey	WSPZFVOCHITLIY-UHFFFAOYSA-N
Canonical SMILES	CC(C(C)(Cl)Cl)(Cl)Cl
PubChem CID	26716

Table 2: Physicochemical Properties of **2,2,3,3-Tetrachlorobutane**

Property	Value	Source
Molecular Weight	195.902 g/mol	[2] [3]
Density	1.397 g/cm ³	[2]
Boiling Point	166.7 °C at 760 mmHg	[2]
Flash Point	50.4 °C	[2]
Vapor Pressure	2.32 mmHg at 25°C	[2]
Water Solubility	Low	[1]
LogP	3.374	[2]
Refractive Index	1.481	[2]

Synthesis and Manufacturing

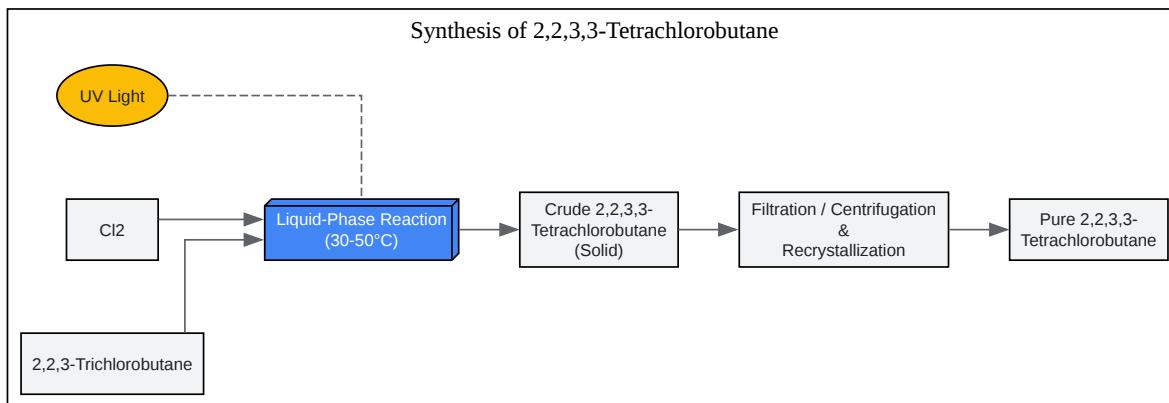
2,2,3,3-Tetrachlorobutane is a synthetic compound primarily used as an intermediate in organic synthesis.[\[1\]](#) The main synthetic routes involve the chlorination of butane derivatives.

Photochemical Chlorination of 2,2,3-Trichlorobutane

A prevalent industrial method for synthesizing **2,2,3,3-tetrachlorobutane** involves the liquid-phase photochemical chlorination of 2,2,3-trichlorobutane.[\[1\]](#) This process is a free-radical chain reaction initiated by ultraviolet (UV) light.

Experimental Protocol:

- **Initiation:** The reaction is initiated by the homolytic cleavage of molecular chlorine (Cl_2) into two chlorine radicals ($\text{Cl}\cdot$) upon exposure to UV radiation.[\[1\]](#)
- **Propagation:**
 - A chlorine radical abstracts a hydrogen atom from the C-3 position of 2,2,3-trichlorobutane, forming hydrogen chloride (HCl) and a trichlorobutyl radical.
 - The trichlorobutyl radical then reacts with another molecule of Cl_2 to yield **2,2,3,3-tetrachlorobutane** and a new chlorine radical, which continues the chain reaction.[\[1\]](#)
- **Reaction Conditions:** The reaction is typically carried out by bubbling chlorine gas through liquid 2,2,3-trichlorobutane under UV irradiation.[\[1\]](#) The process is exothermic, and cooling is necessary to maintain an optimal temperature range of 30°C to 50°C.[\[1\]](#)
- **Product Isolation:** As the reaction progresses, **2,2,3,3-tetrachlorobutane** precipitates as white crystals.[\[1\]](#) These crystals can be separated from the unreacted liquid starting material by filtration or centrifugation.[\[1\]](#) The unreacted 2,2,3-trichlorobutane can be recycled, allowing for high overall yields of up to 84%.[\[1\]](#)
- **Purification:** The crude solid product can be further purified by recrystallization from a suitable solvent.[\[1\]](#)



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Figure 1: Synthesis workflow for **2,2,3,3-tetrachlorobutane**.

Two-Stage Addition Reaction from But-2-yne

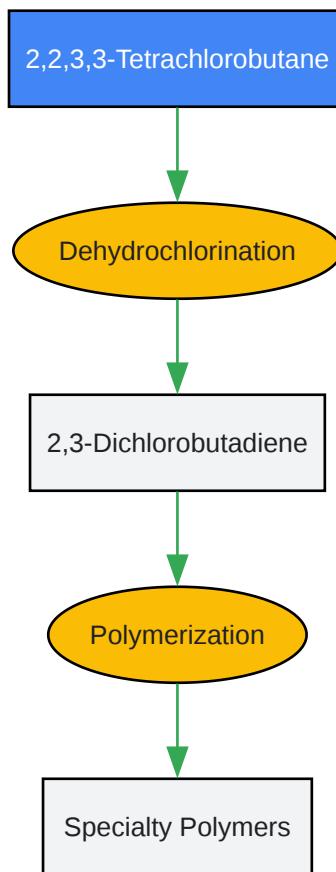
Another synthetic route starts from but-2-yne and involves a two-stage chlorination process.[\[1\]](#)

Experimental Protocol:

- First Stage: Chlorine is added across the triple bond of but-2-yne to form 2,3-dichloro-2-butene.
- Second Stage: A subsequent addition of chlorine across the remaining double bond of 2,3-dichloro-2-butene yields **2,2,3,3-tetrachlorobutane**.[\[1\]](#)

Applications

The primary application of **2,2,3,3-tetrachlorobutane** is as a chemical intermediate for the synthesis of 2,3-dichlorobutadiene, a monomer used in the production of specialty polymers.[\[1\]](#)



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Figure 2: Application pathway of **2,2,3,3-tetrachlorobutane**.

Biological Activity and Signaling Pathways

A thorough review of scientific literature and chemical databases reveals a significant lack of information on the biological activity and associated signaling pathways of **2,2,3,3-tetrachlorobutane**. No studies detailing its mechanism of action, interaction with biological targets, or its effects on cellular signaling cascades have been identified. This represents a critical knowledge gap for a comprehensive risk assessment of the compound.

Toxicology and Safety Information

Specific toxicological data for **2,2,3,3-tetrachlorobutane** (CAS 14499-87-7) is largely unavailable in public databases.^[4] Regulatory bodies such as the Australian Industrial Chemicals Introduction Scheme (AICIS) have noted that the chemical is not commercially active in Australia and has not been prioritized for in-depth evaluation.

General Toxicity of Chlorinated Hydrocarbons (as a class):

While no specific data exists for **2,2,3,3-tetrachlorobutane**, chlorinated hydrocarbons as a class are known to exhibit a range of toxic effects. It is crucial to note that the following information is general and may not be representative of the specific toxicological profile of **2,2,3,3-tetrachlorobutane**.

- **Absorption:** Chlorinated hydrocarbons are generally well-absorbed through the gastrointestinal tract, skin, and via inhalation.
- **Distribution:** They are typically lipid-soluble and can accumulate in fatty tissues with repeated exposure.
- **Metabolism and Excretion:** Elimination can be slow, with compounds released from body stores over extended periods. Metabolism can sometimes lead to the generation of toxic byproducts.
- **Target Organs:** The nervous system is a primary target, with potential for neurotoxic effects. Liver and kidney damage have also been observed with some compounds in this class.

Table 3: Safety and Hazard Summary (General)

Hazard Type	Information
GHS Labeling	No data available for 2,2,3,3-tetrachlorobutane.
Acute Toxicity	No specific data available.
Chronic Toxicity	No specific data available.
Carcinogenicity	No specific data available.
Mutagenicity	No specific data available.
Reproductive Toxicity	No specific data available.

Handling Precautions:

Given the lack of safety data and its classification as a chlorinated hydrocarbon, prudent laboratory practices should be followed when handling **2,2,3,3-tetrachlorobutane**. This includes the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, and working in a well-ventilated area or fume hood.

Environmental Fate

There is a lack of specific experimental data on the environmental fate of **2,2,3,3-tetrachlorobutane**, including its persistence, degradation, bioaccumulation potential, and mobility in soil and water. General principles for chlorinated hydrocarbons suggest that they can be persistent in the environment.

Conclusion and Future Directions

2,2,3,3-Tetrachlorobutane is a well-defined chemical intermediate with established synthetic routes. However, this technical guide highlights a significant deficit in the publicly available data regarding its biological activity, toxicological profile, and environmental fate. For a complete understanding of the potential risks and applications of this compound, further research is imperative. Key areas for future investigation include:

- In vitro and in vivo toxicological studies to determine acute and chronic toxicity, mutagenicity, and carcinogenicity.
- Pharmacokinetic studies to understand its absorption, distribution, metabolism, and excretion.
- Environmental fate studies to assess its persistence, degradation pathways, and potential for bioaccumulation.
- Screening for biological activity to identify any potential therapeutic or adverse effects on biological systems.

This guide serves as a foundational document, summarizing the current state of knowledge and underscoring the need for comprehensive experimental evaluation of **2,2,3,3-tetrachlorobutane**.

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- To cite this document: BenchChem. [Technical Guide: 2,2,3,3-Tetrachlorobutane (CAS No. 14499-87-7)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b086205#cas-number-14499-87-7-chemical-information>

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